

An In-depth Technical Guide to Methyl 2-(morpholinosulfonyl)benzoate

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Compound of Interest

Compound Name: Methyl 2-(morpholinosulfonyl)benzoate

CAS No.: 502182-56-1

Cat. No.: B1607054

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of modern medicinal chemistry and drug discovery, the exploration of novel molecular scaffolds is paramount to addressing unmet clinical needs. The sulfonamide functional group, a cornerstone in pharmaceutical development, continues to be a source of diverse and potent therapeutic agents. This guide provides a comprehensive technical overview of **Methyl 2-(morpholinosulfonyl)benzoate**, a molecule of interest at the intersection of established pharmacophores. While specific, detailed experimental data for this compound remains relatively scarce in publicly accessible literature, this document consolidates the available information and provides a robust framework for its synthesis, characterization, and potential applications based on established chemical principles.

Molecular Identity and Physicochemical Properties

Methyl 2-(morpholinosulfonyl)benzoate is a unique chemical entity that incorporates a methyl benzoate structure with a morpholinosulfonyl group at the ortho position. This

combination of a classic ester and a sulfonamide linked to a cyclic amine offers a compelling scaffold for further chemical exploration.

Table 1: Core Molecular Identifiers

Identifier	Value
Molecular Formula	C ₁₂ H ₁₅ NO ₅ S
Molecular Weight	285.32 g/mol
CAS Number	502182-56-1
Canonical SMILES	<chem>C1COCCN1S(=O)(=O)C2=CC=CC=C2C(=O)OC</chem>
IUPAC Name	methyl 2-(morpholine-4-sulfonyl)benzoate

Synthesis and Mechanistic Rationale

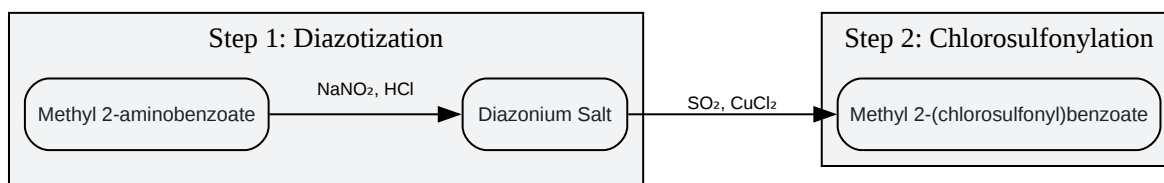
The most logical and industrially scalable approach to the synthesis of **Methyl 2-(morpholinosulfonyl)benzoate** involves a two-step process, beginning with the formation of a key sulfonyl chloride intermediate.

Synthesis of the Key Intermediate: Methyl 2-(chlorosulfonyl)benzoate

The synthesis of the reactive precursor, methyl 2-(chlorosulfonyl)benzoate, is a critical first step. A robust method for this transformation is the diazotization of methyl 2-aminobenzoate followed by a chlorosulfonylation reaction. This process is favored for its efficiency and the ability to control side reactions, particularly when conducted under continuous-flow conditions.

[1]

Diagram 1: Synthesis of Methyl 2-(chlorosulfonyl)benzoate



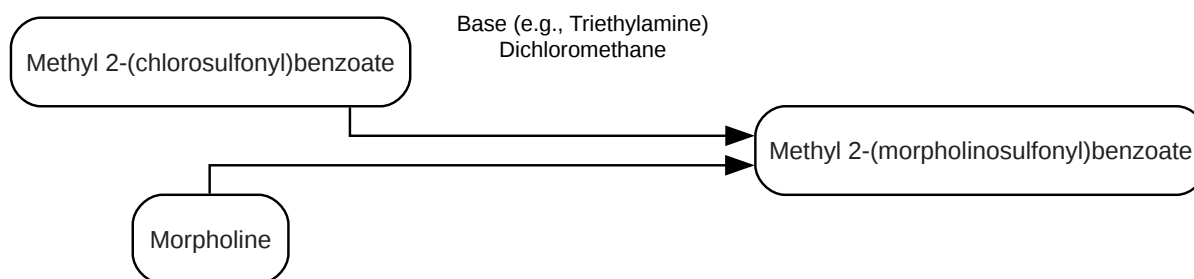
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Caption: A two-step process for the synthesis of the key intermediate.

Synthesis of Methyl 2-(morpholinosulfonyl)benzoate

The final step in the synthesis is the nucleophilic substitution of the chloride on the sulfonyl chloride intermediate with morpholine. This is a classic and highly efficient method for the formation of sulfonamides.

Diagram 2: Synthesis of **Methyl 2-(morpholinosulfonyl)benzoate**



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Caption: The final nucleophilic substitution step to yield the target compound.

Detailed Experimental Protocol (Generalized)

While a specific, peer-reviewed protocol for the synthesis of **Methyl 2-(morpholinosulfonyl)benzoate** is not readily available in the public domain, the following generalized procedure is based on established methodologies for the reaction of sulfonyl chlorides with secondary amines.

Materials:

- Methyl 2-(chlorosulfonyl)benzoate (1.0 eq)
- Morpholine (1.1 eq)
- Triethylamine (1.2 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, addition funnel, condenser, etc.)
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Apparatus for column chromatography (silica gel)

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve methyl 2-(chlorosulfonyl)benzoate in anhydrous dichloromethane. Cool the solution to 0 °C in an ice bath.
- **Addition of Reagents:** To the cooled solution, add triethylamine, followed by the dropwise addition of a solution of morpholine in anhydrous dichloromethane via an addition funnel. The slow addition is crucial to control the exothermicity of the reaction.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 4-6 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC) until the starting material is consumed.

- **Workup:** Upon completion, quench the reaction by adding water. Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
- **Isolation of Crude Product:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the crude product by flash column chromatography on silica gel, eluting with a suitable solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure **Methyl 2-(morpholinosulfonyl)benzoate**.
- **Characterization:** The identity and purity of the final product should be confirmed by spectroscopic methods, including ^1H NMR, ^{13}C NMR, and mass spectrometry.

Potential Applications in Drug Discovery and Development

While specific biological activities of **Methyl 2-(morpholinosulfonyl)benzoate** have not been extensively reported, its structural motifs suggest several promising avenues for investigation in drug discovery.

- **Sulfonamide-based Therapeutics:** The sulfonamide group is a well-established pharmacophore present in a wide range of drugs, including diuretics, anticonvulsants, and anti-inflammatory agents.
- **Morpholine Moiety:** The morpholine ring is frequently incorporated into drug candidates to improve physicochemical properties such as solubility and metabolic stability.
- **Scaffold for Library Synthesis:** This molecule can serve as a versatile starting point for the synthesis of a library of related compounds for high-throughput screening against various biological targets.

Conclusion

Methyl 2-(morpholinosulfonyl)benzoate represents a molecule with significant potential for further investigation in the fields of medicinal chemistry and materials science. This guide

provides a foundational understanding of its chemical identity and a logical, well-established synthetic pathway. The elucidation of its specific biological activities and physicochemical properties through further experimental work will be crucial in unlocking its full potential as a valuable building block for the development of novel therapeutics and functional materials.

References

- Yu, Z., Dong, H., Xie, X., Liu, J., & Su, W. (2015). Continuous-Flow Diazotization for Efficient Synthesis of Methyl 2-(Chlorosulfonyl)benzoate: An Example of Inhibiting Parallel Side-reactions. *Organic Process Research & Development*, 19(11), 1781–1786. [[Link](#)]

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Sources

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